In-Depth Technical Guide: Pharmacokinetics and Bioavailability of CG428

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Compound of Interest

Compound Name:	*CG428*
Cat. No.:	*B11929720*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the pharmacokinetics and bioavailability of **CG428**, a potent and selective tropomyosin receptor kinase (TRK) degrader. The information presented herein is intended to support ongoing research and development efforts in the field of targeted protein degradation.

Introduction to CG428

CG428 is a heterobifunctional molecule, specifically a proteolysis-targeting chimera (PROTAC), designed to induce the degradation of TRK proteins. It consists of a ligand that binds to the TRK kinase, a linker, and a ligand that recruits an E3 ubiquitin ligase, specifically Cereblon (CRBN). This ternary complex formation leads to the ubiquitination and subsequent proteasomal degradation of the TRK protein, offering a promising therapeutic strategy for cancers driven by TRK fusions or mutations.[1][2]

Pharmacokinetic Profile

Preclinical studies in mice have demonstrated that **CG428** exhibits favorable plasma exposure.[1][3][4] However, detailed quantitative pharmacokinetic parameters from the primary literature

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are not publicly available at this time. The following table summarizes the key pharmacokinetic parameters that are typically evaluated for a compound like **CG428**.

Table 1: Key Pharmacokinetic Parameters of **CG428** in Mice

Parameter	Value	Units
Dose	Data not available	mg/kg
Route of Administration	Data not available	-
Cmax	Data not available	ng/mL
Tmax	Data not available	h
AUC(0-t)	Data not available	ng·h/mL
AUC(0-inf)	Data not available	ng·h/mL
Half-life (t½)	Data not available	h
Clearance (CL)	Data not available	mL/h/kg
Volume of Distribution (Vd)	Data not available	L/kg

Note: This table is a template. The values are to be populated from the study by Chen L, et al. J Med Chem. 2020;63(23):14562-14575.

Bioavailability

The oral bioavailability of **CG428** has been qualitatively described as "good". However, a quantitative percentage has not been reported in the reviewed literature. Bioavailability is a critical parameter for orally administered drugs, representing the fraction of the administered dose that reaches systemic circulation.

Table 2: Bioavailability of **CG428**

Parameter	Value
Bioavailability (F%)	Data not available

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Note: This table is a template. The value is to be populated from the study by Chen L, et al. J Med Chem. 2020;63(23):14562-14575 or subsequent publications.

Experimental Protocols

The following sections detail the typical methodologies employed in the preclinical pharmacokinetic evaluation of PROTAC molecules like **CG428**. The specific details for the **CG428** studies are based on the information available and common practices in the field.

In Vivo Pharmacokinetic Study in Mice

Objective: To determine the plasma concentration-time profile and key pharmacokinetic parameters of **CG428** following administration in mice.

Animal Model:

- Species: Mouse (specific strain, e.g., ICR, as mentioned in related literature)[3]
- Sex: Male or Female
- Number of animals: Typically 3-5 per time point

Dosing:

- Formulation: **CG428** is dissolved in a suitable vehicle (e.g., a mixture of DMSO, PEG300, and saline).
- Route of Administration: Intravenous (IV) for determining clearance and volume of distribution, and oral (PO) or intraperitoneal (IP) for assessing absorption and bioavailability.
- Dose Level: A single dose level is administered.

Sample Collection:

- Blood samples are collected at predetermined time points post-dosing (e.g., 0.083, 0.25, 0.5, 1, 2, 4, 8, and 24 hours).

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- Blood is collected via a suitable method (e.g., retro-orbital sinus, tail vein) into tubes containing an anticoagulant (e.g., K2EDTA).
- Plasma is separated by centrifugation and stored at -80°C until analysis.

Bioanalytical Method:

- Technique: Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).
- Sample Preparation: Plasma samples are typically prepared by protein precipitation with a solvent like acetonitrile.
- Chromatography: Separation is achieved on a C18 reverse-phase column.
- Mass Spectrometry: Detection is performed using a triple quadrupole mass spectrometer in multiple reaction monitoring (MRM) mode.
- Quantification: The concentration of **CG428** in plasma samples is determined by comparing the peak area ratio of the analyte to an internal standard against a calibration curve.

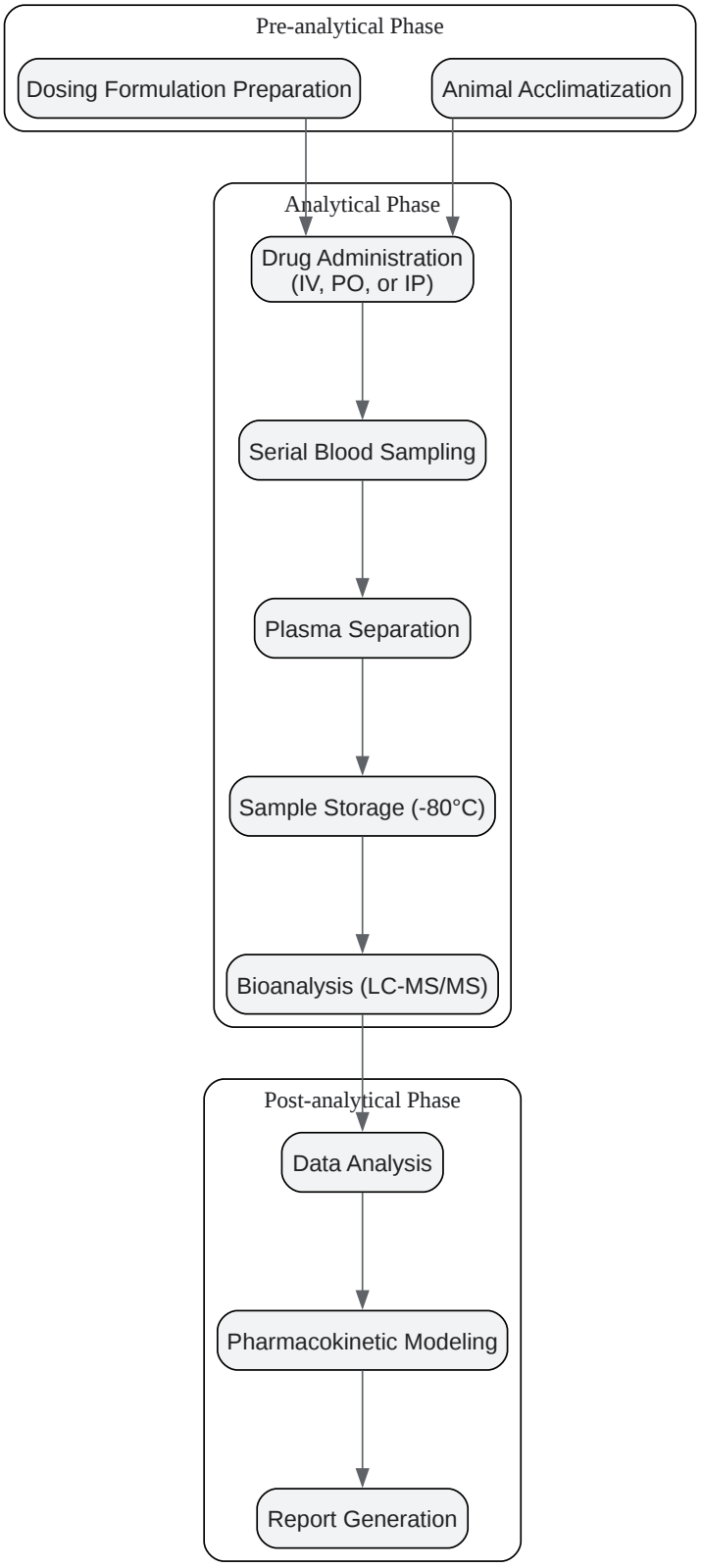
Pharmacokinetic Analysis:

- Pharmacokinetic parameters (Cmax, Tmax, AUC, t½, CL, Vd) are calculated using non-compartmental analysis with software such as Phoenix WinNonlin.

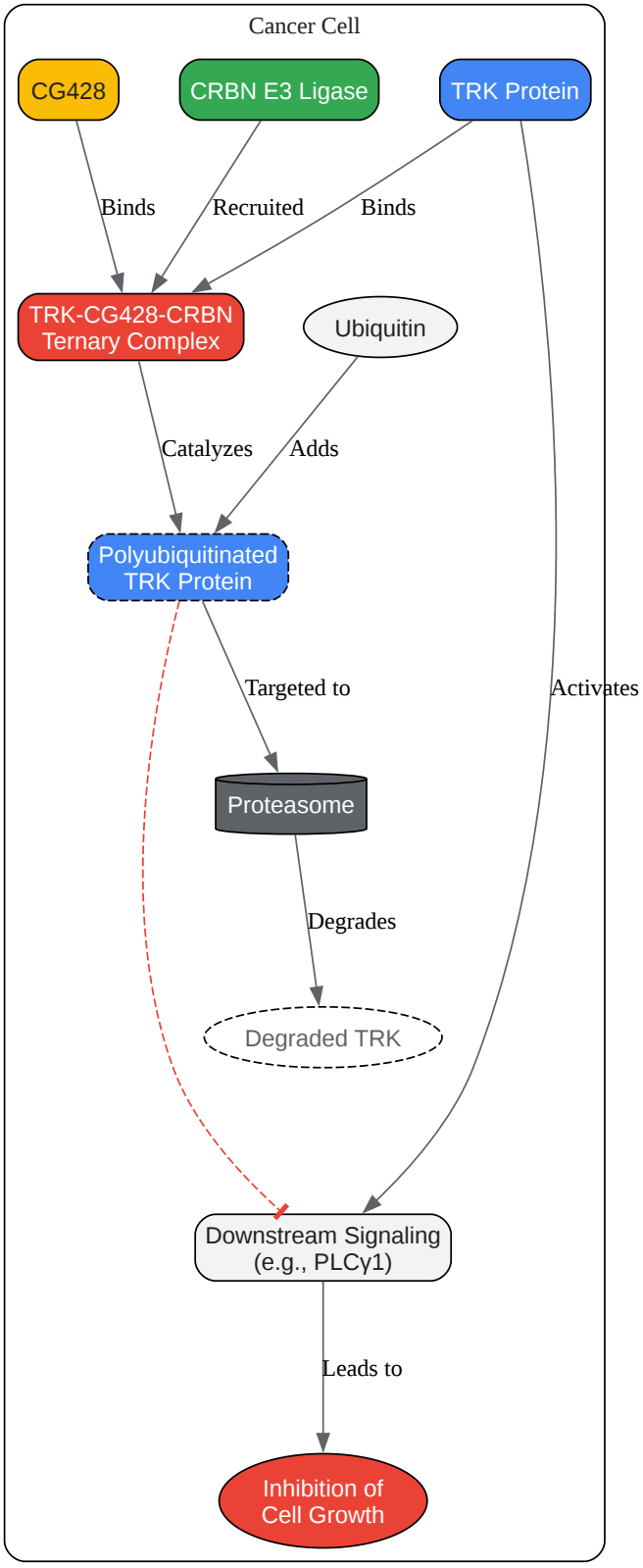
Experimental Workflow

The following diagram illustrates a typical workflow for a preclinical pharmacokinetic study.

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